

# An In-depth Technical Guide to Thiol-PEG3-thiol (CAS: 14970-87-7)

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## Compound of Interest

Compound Name: Thiol-PEG3-thiol

Cat. No.: B521457

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Thiol-PEG3-thiol**, a versatile bifunctional crosslinking agent. This document details its chemical and physical properties, provides a list of potential suppliers, and outlines key experimental protocols for its application in bioconjugation, hydrogel synthesis, and the formation of self-assembled monolayers.

## Core Properties and Supplier Information

**Thiol-PEG3-thiol**, chemically known as 1,8-Dimercapto-3,6-dioxaoctane or 2,2'-(Ethylenedioxy)diethanethiol, is a linear molecule featuring two terminal thiol (-SH) groups separated by a three-unit polyethylene glycol (PEG) spacer. This structure imparts both reactivity, through the thiol groups, and hydrophilicity, due to the PEG chain.

## Quantitative Data Summary

The following tables summarize the key quantitative data for **Thiol-PEG3-thiol**.

Identifier	Value
CAS Number	14970-87-7[1][2]
Molecular Formula	C6H14O2S2[2]
Molecular Weight	182.30 g/mol [2]
Synonyms	1,8-Dimercapto-3,6-dioxaoctane, 2,2'-(Ethylenedioxy)diethanethiol, 1,2-Bis(2-mercaptoethoxy)ethane, 3,6-Dioxa-1,8-octane-dithiol[1][2]
Physicochemical Properties	Value
Appearance	Colorless to light yellow clear liquid[3]
Density	1.12 g/mL at 25 °C[2][3]
Boiling Point	225 °C[2][3]
Flash Point	132 °C[3]
Refractive Index	n20/D 1.509[2][3]
Water Solubility	11.4 g/L at 19.8 °C[3]

## Supplier Information

A number of chemical suppliers offer **Thiol-PEG3-thiol**. This is not an exhaustive list, and availability and purity should be confirmed with the specific supplier.

- Sigma-Aldrich: Offers 2,2'-(Ethylenedioxy)diethanethiol with 95% purity.[1][2]
- TCI America: Provides 3,6-Dioxa-1,8-octanedithiol with a purity of >97.0%.[4]
- Arkema: Supplies the product under the name DMDO, highlighting its use in coatings, adhesives, and sealants.[5][6]
- BLD Pharm: Lists 3,6-Dioxa-1,8-octanedithiol.[7]

- Chemlyte Solutions: Supplies DMDO at  $\geq 98\%$  purity.[8]
- BroadPharm: While they specialize in PEG linkers, a direct match for **Thiol-PEG3-thiol** was not found, though they carry many related products.
- MedChemExpress: Offers **Thiol-PEG3-thiol** (Bis-PEG3-thiol) as a crosslinker for hydrogel synthesis.[9]

## Experimental Protocols

The bifunctional nature of **Thiol-PEG3-thiol** makes it suitable for a variety of applications. Below are detailed methodologies for key experiments.

### Formation of Self-Assembled Monolayers (SAMs) on Gold Surfaces

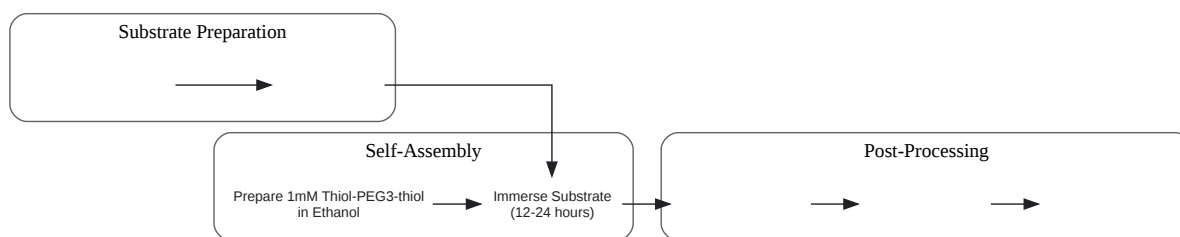
The strong affinity of thiol groups for gold surfaces makes **Thiol-PEG3-thiol** an excellent candidate for forming self-assembled monolayers, which can be used to functionalize biosensors and other surfaces.

Materials:

- Gold-coated substrate (e.g., gold-coated glass slide or silicon wafer)
- **Thiol-PEG3-thiol** (CAS: 14970-87-7)
- 200 proof ethanol
- Piranha solution (7:3 mixture of concentrated sulfuric acid and 30% hydrogen peroxide) - EXTREME CAUTION IS ADVISED
- Clean glass or polypropylene containers
- Tweezers
- Dry nitrogen gas

Methodology:

- Substrate Cleaning:
  - Immerse the gold substrate in piranha solution for 10-15 minutes. (Caution: Piranha solution is highly corrosive and reactive. Handle with extreme care in a fume hood with appropriate personal protective equipment).
  - Rinse the substrate thoroughly with deionized water and then with ethanol.
  - Dry the substrate under a stream of dry nitrogen gas.
- Preparation of Thiol Solution:
  - Prepare a 1 mM solution of **Thiol-PEG3-thiol** in 200 proof ethanol in a clean container.
- Self-Assembly:
  - Immerse the clean, dry gold substrate into the thiol solution.
  - Seal the container and allow it to stand at room temperature for 12-24 hours to ensure the formation of a well-ordered monolayer.
- Rinsing and Drying:
  - Remove the substrate from the thiol solution with tweezers.
  - Rinse the substrate thoroughly with ethanol to remove any non-covalently bound molecules.
  - Dry the functionalized substrate under a stream of dry nitrogen gas.
- Storage:
  - Store the SAM-coated substrate in a clean, dry environment, such as a desiccator.



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*Workflow for Self-Assembled Monolayer (SAM) Formation.*

## Synthesis of PEG Hydrogels

The two thiol groups on **Thiol-PEG3-thiol** allow it to act as a crosslinker in the formation of hydrogels. This protocol describes a general method for forming a hydrogel using a thiol-ene reaction with a PEG-diacrylate.

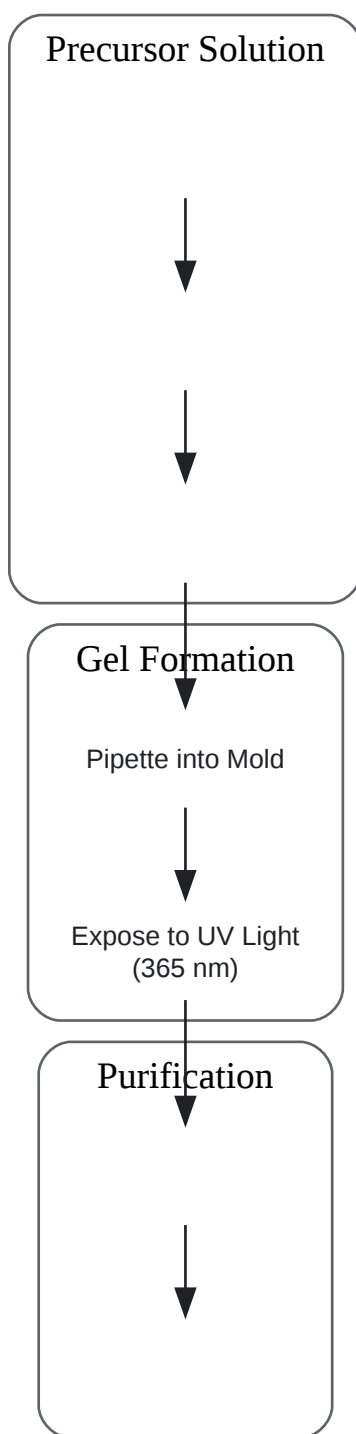
Materials:

- **Thiol-PEG3-thiol** (CAS: 14970-87-7)
- Poly(ethylene glycol) diacrylate (PEGDA)
- Photoinitiator (e.g., Irgacure 2959)
- Phosphate-buffered saline (PBS), pH 7.4
- UV light source (365 nm)

Methodology:

- Precursor Solution Preparation:
  - Prepare a stock solution of the photoinitiator in PBS (e.g., 0.5% w/v Irgacure 2959).

- In a separate vial, dissolve PEGDA in the photoinitiator solution to the desired concentration (e.g., 10% w/v).
- Add **Thiol-PEG3-thiol** to the PEGDA solution. The molar ratio of thiol groups to acrylate groups should be 1:1 for optimal crosslinking.
- Hydrogel Formation:
  - Pipette the precursor solution into a mold of the desired shape.
  - Expose the solution to UV light (365 nm) for a sufficient time to induce photopolymerization (typically 5-15 minutes, depending on the intensity of the light source and the volume of the solution).
- Hydrogel Swelling and Purification:
  - Carefully remove the hydrogel from the mold.
  - Immerse the hydrogel in a large volume of PBS to allow it to swell and to leach out any unreacted components.
  - Replace the PBS several times over a 24-48 hour period.



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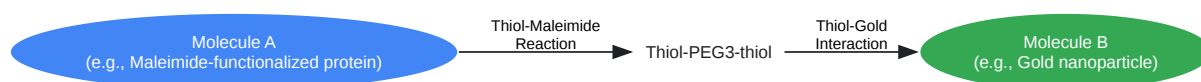
*Workflow for PEG Hydrogel Synthesis via Thiol-Ene Reaction.*

## Bioconjugation Applications

**Thiol-PEG3-thiol** can be used as a linker to connect two different molecules, provided they have functional groups that can react with thiols. A common strategy is to react one thiol group of the linker with a maleimide-functionalized molecule and the other with a second thiol-reactive molecule or surface.

Logical Relationship as a Bifunctional Linker:

The diagram below illustrates the role of **Thiol-PEG3-thiol** as a bifunctional linker, connecting Molecule A (containing a thiol-reactive group) to Molecule B (also with a thiol-reactive group).



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*Logical Relationship of **Thiol-PEG3-thiol** as a Bifunctional Linker.*

General Protocol for Two-Step Bioconjugation:

This protocol is a general guideline and requires optimization for specific molecules.

- Reaction with the First Molecule:
  - Dissolve a maleimide-functionalized molecule (Molecule A) in a suitable buffer (e.g., PBS, pH 6.5-7.5).
  - Add an excess of **Thiol-PEG3-thiol** to the solution and react for 1-2 hours at room temperature.
- Purification:
  - Remove the excess **Thiol-PEG3-thiol** using size-exclusion chromatography or dialysis.
- Reaction with the Second Molecule:
  - The purified product from step 2, which now has a free thiol group, can be reacted with a second molecule (Molecule B) that has a thiol-reactive group (e.g., another maleimide or a



gold surface).

- The reaction conditions for this step will depend on the nature of Molecule B.

This technical guide provides a starting point for researchers interested in utilizing **Thiol-PEG3-thiol**. The provided protocols are general and may require optimization for specific applications. Always refer to the safety data sheet provided by the supplier before handling this chemical.

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